

1-(2-Chloropyrimidin-4-yl)ethanone safety and handling

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Compound of Interest

Compound Name: 1-(2-Chloropyrimidin-4-yl)ethanone

Cat. No.: B1417901

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An In-depth Technical Guide to the Safe Handling of **1-(2-Chloropyrimidin-4-yl)ethanone**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Chloropyrimidin-4-yl)ethanone is a heterocyclic building block increasingly utilized in medicinal chemistry and drug development. Its reactive nature, stemming from the electrophilic pyrimidine ring activated by a chlorine atom and a ketone group, makes it a valuable intermediate for synthesizing a diverse range of pharmaceutical compounds. However, this reactivity also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the safety and handling procedures for **1-(2-Chloropyrimidin-4-yl)ethanone**, grounded in established laboratory safety principles and data from analogous chemical structures. The objective is to empower researchers to work with this compound safely and effectively, minimizing risks to both personnel and the laboratory environment.

Chemical and Physical Properties

A foundational aspect of safe handling is understanding the substance's intrinsic properties. While exhaustive experimental data for **1-(2-Chloropyrimidin-4-yl)ethanone** is not publicly available, information from suppliers and computational predictions provide a working profile.

Property	Value	Source
CAS Number	144873-61-0	-
Molecular Formula	C ₆ H ₅ CIN ₂ O	[1] [2]
Molecular Weight	156.57 g/mol	[1]
Appearance	Solid	[1]
Boiling Point	~307.9 °C at 760 mmHg (Predicted)	[1]
Storage Temperature	Room Temperature, under inert atmosphere	[1] [2]

Hazard Identification and GHS Classification

1-(2-Chloropyrimidin-4-yl)ethanone is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its potential health effects.

GHS Pictogram:



Signal Word: Warning [\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed. [\[1\]](#) Ingestion can lead to systemic toxicity.
- H315: Causes skin irritation. [\[1\]](#) Direct contact can cause redness, itching, and inflammation.
- H319: Causes serious eye irritation. [\[1\]](#) Contact with eyes can result in significant and potentially lasting damage.
- H335: May cause respiratory irritation. [\[1\]](#) Inhalation of dust or powder can irritate the nose, throat, and lungs, leading to coughing and shortness of breath.

Exposure Controls and Personal Protective Equipment (PPE)

The principle of minimizing exposure is paramount. A multi-layered approach, combining engineering controls and appropriate PPE, is essential for the safe handling of **1-(2-Chloropyrimidin-4-yl)ethanone**.

Engineering Controls

- Chemical Fume Hood: All weighing and handling of the solid compound, as well as any reactions involving it, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[3]
- Ventilation: The laboratory should be well-ventilated to ensure that any fugitive emissions are diluted and removed.[4]
- Safety Shower and Eyewash Station: A readily accessible and fully functional safety shower and eyewash station are mandatory in any laboratory where this compound is handled.[4]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being undertaken.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Gloves must be inspected for integrity before each use. ^[3]	To prevent skin contact and subsequent irritation.
Eye Protection	Safety glasses with side shields or splash-proof goggles. A face shield should be worn where there is a significant risk of splashing. ^[3]	To protect against eye irritation and serious damage from dust or splashes.
Skin and Body Protection	A flame-retardant laboratory coat. Additional protective clothing, such as aprons or sleeves, may be necessary for larger-scale operations. ^[3]	To prevent contamination of personal clothing and skin.
Respiratory Protection	For routine handling within a fume hood, respiratory protection is not typically required. In the event of a spill or if working outside of a fume hood, a NIOSH-approved respirator with a particulate filter is necessary. ^[3]	To prevent respiratory tract irritation from inhaled dust.

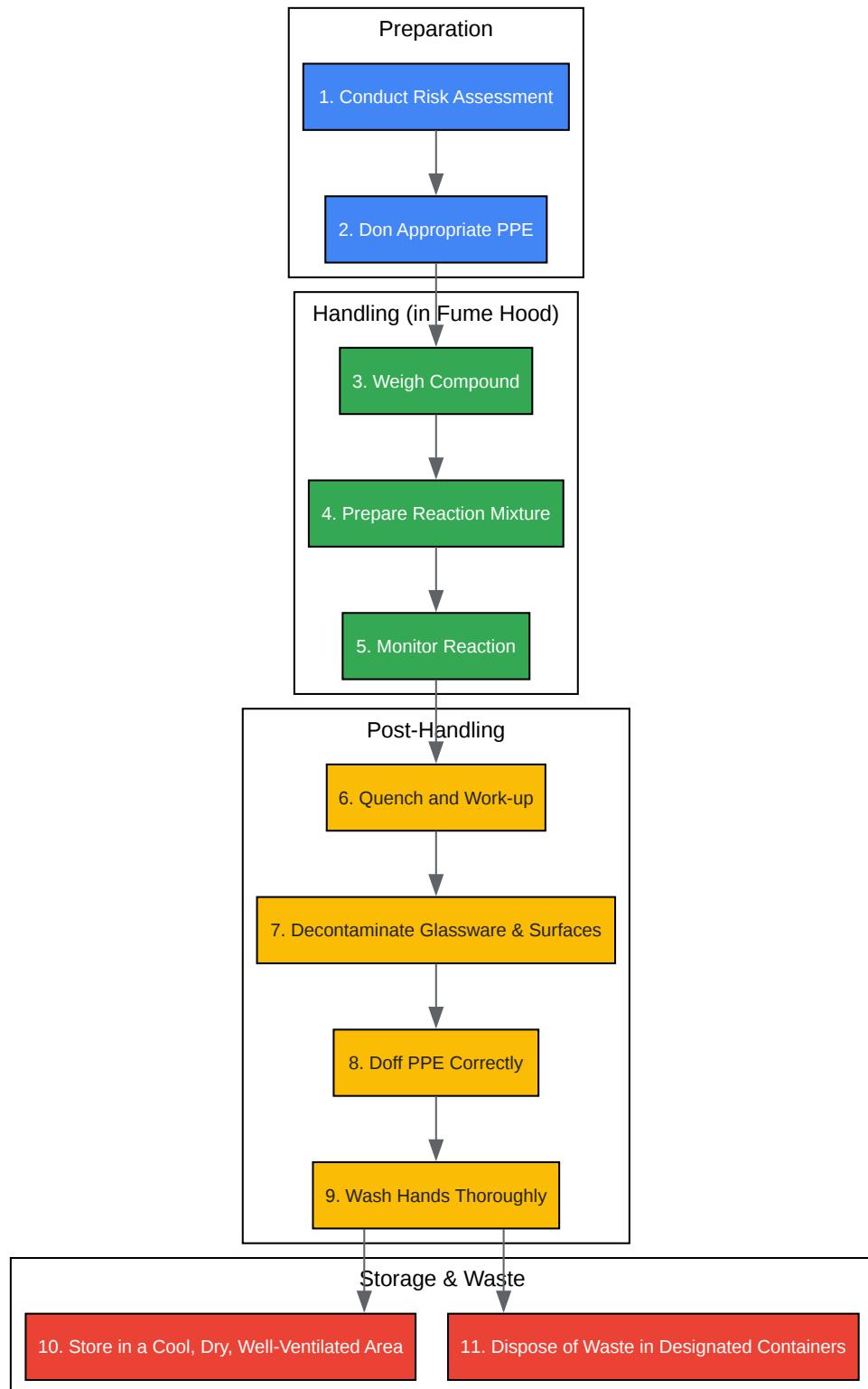
Safe Handling and Storage Protocols

Adherence to strict protocols during handling and storage is critical to preventing accidental exposure and maintaining the integrity of the compound.

General Handling Workflow

The following diagram illustrates the standard workflow for safely handling **1-(2-Chloropyrimidin-4-yl)ethanone** in a laboratory setting.

Safe Handling Workflow for 1-(2-Chloropyrimidin-4-yl)ethanone

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Caption: A logical workflow for the safe handling of **1-(2-Chloropyrimidin-4-yl)ethanone**.

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (or equivalent safety information) and have the correct PPE.
- Weighing: Weigh the solid compound in a chemical fume hood. Use a disposable weighing boat to minimize contamination of balances.
- Addition to Reaction: Add the compound to the reaction vessel slowly and carefully to avoid generating dust.
- Post-Handling: After handling, decontaminate all surfaces and equipment that may have come into contact with the compound.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves.[\[3\]](#)

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- The storage area should be clearly labeled with the appropriate hazard warnings.

Emergency Procedures

In the event of an accidental exposure or spill, a rapid and informed response is crucial.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

Spill Response

A minor spill of **1-(2-Chloropyrimidin-4-yl)ethanone** can be managed by trained laboratory personnel. A major spill will require assistance from the institution's environmental health and safety (EHS) department.

Protocol for a Minor Spill:

- Evacuate and Alert: Alert personnel in the immediate area and restrict access.
- Ventilate: Ensure the chemical fume hood is operational.
- PPE: Don the appropriate PPE, including respiratory protection if necessary.
- Containment: Cover the spill with an inert absorbent material such as vermiculite, sand, or dry earth.
- Collection: Carefully sweep the absorbed material into a designated hazardous waste container. Avoid generating dust.

- Decontamination: Clean the spill area with a detergent solution, followed by a water rinse.[5]
[6]
- Waste Disposal: Seal and label the hazardous waste container for disposal according to institutional and local regulations.

Waste Disposal

All waste containing **1-(2-Chloropyrimidin-4-yl)ethanone**, including contaminated PPE and absorbent materials, must be treated as hazardous waste.[3]

- Collect waste in a clearly labeled, sealed container.
- Do not mix with other waste streams unless directed to do so by your institution's EHS department.
- Arrange for disposal through a licensed hazardous waste contractor.

Conclusion

1-(2-Chloropyrimidin-4-yl)ethanone is a valuable reagent in chemical synthesis, but its potential hazards demand a high level of respect and care. By understanding its properties, implementing robust engineering controls, consistently using the correct personal protective equipment, and adhering to established safe handling protocols, researchers can mitigate the risks associated with its use. A proactive and informed approach to safety is the cornerstone of successful and responsible scientific research.

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